

In-Depth Technical Guide to the Safety Data of 3-(Hexyloxy)propylamine

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Compound of Interest

Compound Name: 3-(Hexyloxy)propylamine

Cat. No.: B103770

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-(Hexyloxy)propylamine** (CAS No. 16728-61-3), a functional amine utilized as a coupling agent and intermediate in various chemical syntheses. The information is compiled and presented to meet the needs of researchers, scientists, and professionals in drug development who may handle or utilize this chemical in their work.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-(Hexyloxy)propylamine** is presented in Table 1. This data is crucial for understanding the behavior of the chemical under various laboratory conditions and for designing safe handling and storage procedures.

Table 1: Physical and Chemical Properties of **3-(Hexyloxy)propylamine**

Property	Value	Source
Molecular Formula	C9H21NO	
Molecular Weight	159.27 g/mol	
Appearance	Colorless to light yellow liquid	
Odor	Amine-like	
Boiling Point	Approximately 200 - 210 °C	
Density	Approximately 0.84 - 0.851 g/cm ³	
Flash Point	Approximately 78 - 79.4 °C	
Solubility in Water	Slightly soluble	
pH	Basic	
Stability	Stable under normal conditions	

Hazard Identification and GHS Classification

3-(Hexyloxy)propylamine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its GHS classification is provided in Table 2.

Table 2: GHS Classification of **3-(Hexyloxy)propylamine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage
Hazardous to the Aquatic Environment, Long-Term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Source:

The primary hazards associated with this compound are its corrosivity, oral toxicity, and significant environmental risk.

Toxicological Information

While specific toxicological studies for **3-(Hexyloxy)propylamine** are not widely available in the public domain, the GHS classification indicates significant health hazards. The "Harmful if swallowed" classification is based on acute oral toxicity data. The "Causes severe skin burns and eye damage" classification points to its corrosive nature.

For a structurally related compound, 3-(2-Ethylhexyloxy)propylamine, the following toxicological data has been reported and may be considered for a conservative risk assessment:

- Oral LD50 (Rat): 320 mg/kg
- Dermal LD50 (Rabbit): 360 µL/kg

It is crucial to handle **3-(Hexyloxy)propylamine** with appropriate personal protective equipment to avoid any direct contact.

Experimental Protocols for Hazard Evaluation

While specific experimental reports for **3-(Hexyloxy)propylamine** were not found, the following are summaries of standard OECD guidelines that would be used to assess the hazards identified.

Skin Corrosion/Irritation (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause irreversible or reversible skin damage.

- Test System: Typically, a single albino rabbit is used for the initial test.
- Procedure: A small amount of the test substance (0.5 mL of liquid or 0.5 g of solid) is applied to a shaved patch of skin. The area is then covered with a gauze patch. The exposure duration is typically up to 4 hours.

- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and at 24, 48, and 72 hours after patch removal. The severity of the lesions is scored.
- **Conclusion:** If a corrosive effect is observed, no further testing is needed. If the initial test shows irritation, up to two more animals may be used to confirm the results.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This guideline assesses the potential of a substance to cause damage to the eye.

- **Test System:** A single albino rabbit is typically used.
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application. Lesions of the cornea, iris, and conjunctiva are scored.
- **Conclusion:** If a corrosive effect is found, no further testing is required. If irritation is observed, the test may be confirmed in up to two additional animals.

Handling, Storage, and First Aid

Handling and Personal Protective Equipment (PPE)

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing vapors or mists.
- Wear appropriate personal protective equipment:
 - **Eye/Face Protection:** Chemical safety goggles and a face shield.
 - **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.

- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- The substance should be stored locked up.

First Aid Measures

A logical workflow for first aid in case of exposure is depicted in the diagram below. Immediate action is critical.

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